

# Identifying and dealing with impurities in 1,1,2,2-Tetrachloroethane-d2.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1,2,2-Tetrachloroethane-d2

Cat. No.: B1582424

[Get Quote](#)

## Technical Support Center: 1,1,2,2-Tetrachloroethane-d2

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for identifying and dealing with impurities in **1,1,2,2-Tetrachloroethane-d2**.

## Troubleshooting Guides

This section addresses specific issues that may be encountered during experiments using **1,1,2,2-Tetrachloroethane-d2**.

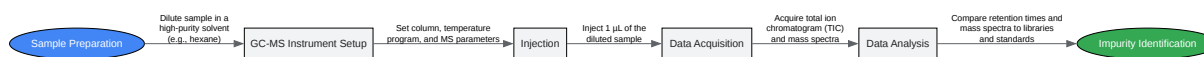
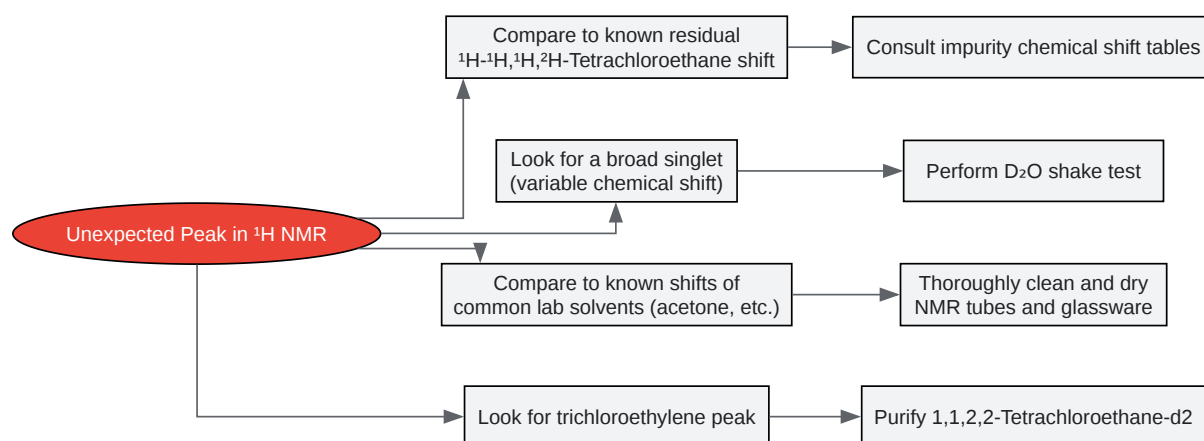
### Issue 1: Unexpected Peaks in <sup>1</sup>H NMR Spectrum

#### Possible Causes and Solutions:

- **Residual Protiated Solvent:** The most common "impurity" is the residual protio-solvent (<sup>1</sup>H-<sup>1</sup>H,<sup>1</sup>H,<sup>2</sup>H-Tetrachloroethane). This will appear as a singlet in the <sup>1</sup>H NMR spectrum. Its chemical shift can vary slightly depending on the sample concentration and temperature.
- **Water:** Water is a frequent contaminant in deuterated solvents. It typically appears as a broad singlet. The chemical shift of water is highly dependent on temperature, concentration, and the presence of other solutes that can participate in hydrogen bonding.

- Contamination from Glassware: Residual solvents (e.g., acetone, ethyl acetate) from improperly dried NMR tubes or other glassware can appear in the spectrum.
- Degradation Products: 1,1,2,2-Tetrachloroethane can degrade, especially when exposed to light, air, or basic conditions, to form trichloroethylene and hydrogen chloride.[1] The vinyl proton of trichloroethylene will appear as a singlet in the  $^1\text{H}$  NMR spectrum.
- Synthetic Byproducts: A potential impurity from the synthesis of the non-deuterated analogue is 1,1,1,2-tetrachloroethane. The methine proton of this isomer would appear as a triplet.

#### Troubleshooting Workflow:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. epa.gov [epa.gov]
- To cite this document: BenchChem. [Identifying and dealing with impurities in 1,1,2,2-Tetrachloroethane-d2.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582424#identifying-and-dealing-with-impurities-in-1-1-2-2-tetrachloroethane-d2]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)